

An In-depth Technical Guide to 5-Methoxythiochroman-3-amine

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Compound of Interest

Compound Name: 5-Methoxythiochroman-3-amine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-Methoxythiochroman-3-amine**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. While specific research on this molecule is emerging, this document synthesizes available data on its chemical identity, properties, and the broader context of thiochroman derivatives' biological activities. It offers a proposed synthetic route, discusses potential research applications, and outlines essential safety and handling protocols. This guide is intended to serve as a foundational resource for researchers and drug development professionals exploring the therapeutic potential of this and related compounds.

Chemical Identity and Properties

5-Methoxythiochroman-3-amine is a substituted thiochroman derivative. The thiochroman scaffold is a key structural motif in a variety of biologically active compounds. The inclusion of a methoxy group at the 5-position and a primary amine at the 3-position introduces specific electronic and steric properties that can influence its interaction with biological targets.

Core Structure and Key Functional Groups

The core structure consists of a dihydropyran ring fused to a benzene ring, with the oxygen atom of the pyran ring replaced by a sulfur atom, forming the thiochroman moiety. The key

functional groups are:

- **5-Methoxy Group (-OCH₃):** An electron-donating group that can influence the aromatic ring's reactivity and participate in hydrogen bonding.
- **3-Amine Group (-NH₂):** A primary amine that is basic and can act as a hydrogen bond donor and a nucleophile. It is often protonated at physiological pH, which can be crucial for receptor binding.

Physicochemical Data

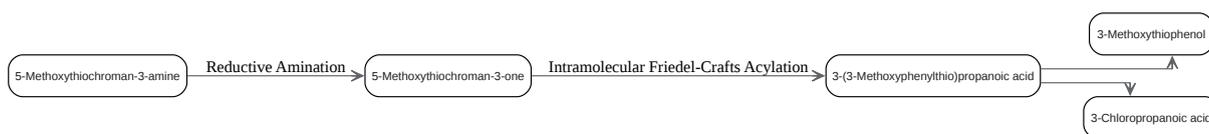
Property	Value	Source
CAS Number	1016738-12-7 (Free Base)	[1]
1303968-35-5 (Hydrochloride Salt)		
Molecular Formula	C ₁₀ H ₁₃ NOS	Calculated
Molecular Weight	195.28 g/mol	Calculated
IUPAC Name	5-Methoxy-2,3-dihydro-4H-thiochromen-3-amine	IUPAC Nomenclature
Predicted LogP	1.8 ± 0.4	ChemAxon
Predicted pKa	8.5 ± 0.2 (Amine)	ChemAxon
Appearance	Likely an off-white to pale yellow solid	Inferred from similar compounds

Synthesis and Characterization

While a specific, detailed synthesis of **5-Methoxythiochroman-3-amine** is not readily available in peer-reviewed literature, a plausible synthetic route can be devised based on established organic chemistry methodologies for analogous compounds.

Proposed Retrosynthetic Analysis

A logical approach to the synthesis of **5-Methoxythiochroman-3-amine** would involve the construction of the thiochroman core followed by the introduction of the amine functionality.



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Caption: Retrosynthetic pathway for **5-Methoxythiochroman-3-amine**.

Step-by-Step Synthetic Protocol

Step 1: Synthesis of 3-(3-Methoxyphenylthio)propanoic acid

- To a solution of 3-methoxythiophenol in a suitable solvent (e.g., ethanol or DMF), add a base such as sodium hydroxide or potassium carbonate to form the thiophenoxide.
- Slowly add 3-chloropropanoic acid or its corresponding ester to the reaction mixture.
- Heat the mixture to facilitate the nucleophilic substitution reaction.
- After the reaction is complete (monitored by TLC), acidify the mixture to precipitate the product.
- Filter, wash, and dry the resulting 3-(3-methoxyphenylthio)propanoic acid.

Step 2: Intramolecular Friedel-Crafts Acylation to form 5-Methoxythiochroman-3-one

- Treat 3-(3-methoxyphenylthio)propanoic acid with a strong acid catalyst, such as polyphosphoric acid (PPA) or Eaton's reagent.
- Heat the mixture to promote the intramolecular acylation, leading to the cyclization and formation of the thiochromanone ring.

- Quench the reaction mixture with ice water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Purify the crude product by column chromatography to obtain 5-methoxythiochroman-3-one.

Step 3: Reductive Amination to yield **5-Methoxythiochroman-3-amine**

- Dissolve 5-methoxythiochroman-3-one in a solvent such as methanol or ethanol.
- Add a source of ammonia (e.g., ammonium acetate or a solution of ammonia in methanol) and a reducing agent like sodium cyanoborohydride (NaBH_3CN) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$).
- Stir the reaction at room temperature until the ketone is consumed.
- Work up the reaction by quenching with a basic aqueous solution and extracting the product into an organic solvent.
- Purify the final product, **5-Methoxythiochroman-3-amine**, by column chromatography or crystallization.

Characterization

The identity and purity of the synthesized **5-Methoxythiochroman-3-amine** should be confirmed using standard analytical techniques.

Technique	Expected Results
¹ H NMR	Aromatic protons (approx. 6.8-7.3 ppm), methoxy singlet (approx. 3.8 ppm), thiochroman ring protons (aliphatic region), and amine protons (broad singlet, variable shift).
¹³ C NMR	Aromatic carbons, methoxy carbon (approx. 55 ppm), and aliphatic carbons of the thiochroman ring.
Mass Spectrometry (MS)	A molecular ion peak corresponding to the molecular weight of the compound (195.28 m/z for [M] ⁺).
Infrared (IR) Spectroscopy	N-H stretching of the primary amine (approx. 3300-3400 cm ⁻¹), C-H stretching (aromatic and aliphatic), and C-O stretching of the methoxy group.

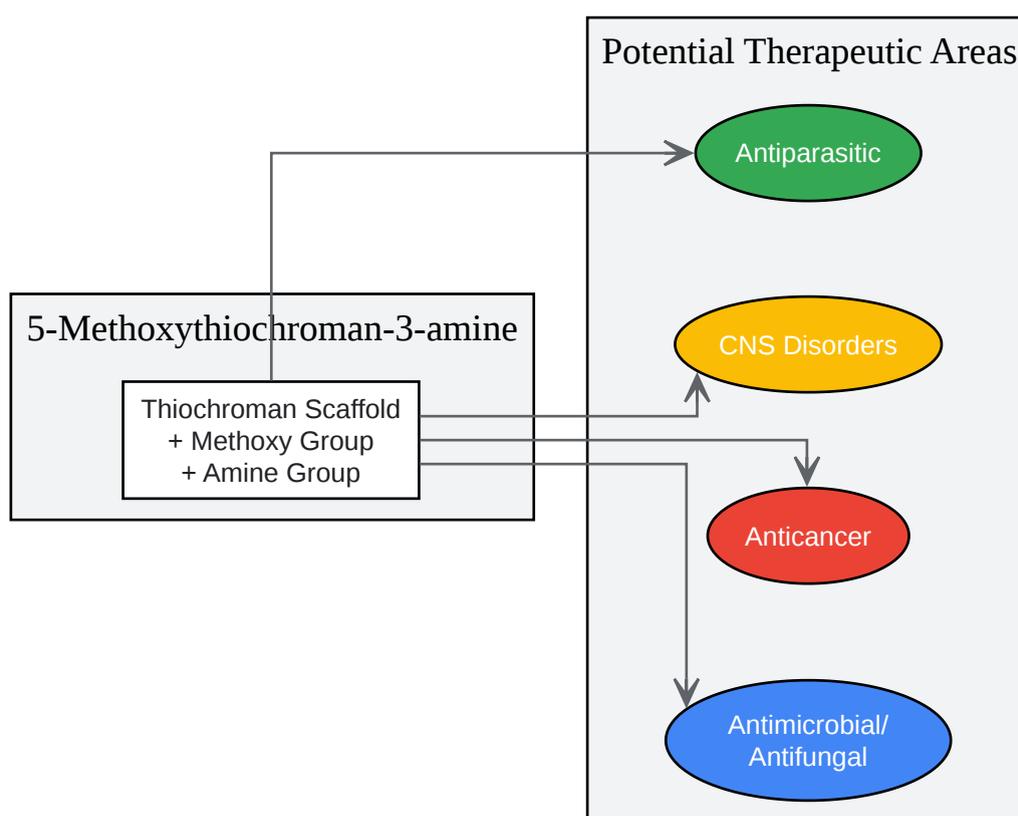
Potential Applications in Research and Drug Development

The thiochroman scaffold is recognized as a "privileged structure" in medicinal chemistry due to its presence in numerous compounds with diverse biological activities.^{[2][3][4]} The introduction of methoxy and amine substituents on this core can modulate its pharmacological profile.

Rationale for Biological Activity

- **Antimicrobial and Antifungal Activity:** Thiochroman-4-one derivatives, precursors in the proposed synthesis, have demonstrated significant antibacterial and antifungal properties.^{[5][6][7][8]} The amine functionality in the target molecule could enhance these activities by interacting with microbial cell membranes or enzymes.
- **Anticancer Potential:** Certain thiochroman derivatives have been investigated for their anticancer properties.^[9] The structural features of **5-Methoxythiochroman-3-amine** may allow it to interact with targets relevant to cancer progression.

- **Central Nervous System (CNS) Applications:** The chroman ring system is present in compounds with neurological activity. The amine group in **5-Methoxythiochroman-3-amine** makes it a candidate for targeting CNS receptors, such as serotonin or dopamine receptors, similar to other amine-containing therapeutics.
- **Antiparasitic Activity:** Thiochroman-4-one derivatives have shown promise as antileishmanial agents.[2] This suggests that **5-Methoxythiochroman-3-amine** could be a starting point for the development of new antiparasitic drugs.



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Caption: Potential research applications stemming from the core structure.

Safety and Handling

Specific safety data for **5-Methoxythiochroman-3-amine** is not available. Therefore, it is crucial to handle this compound with the precautions appropriate for a novel chemical of

unknown toxicity. The following guidelines are based on the safety profiles of related thiochroman and amine compounds.

Hazard Identification

- Potential for skin and eye irritation: Amine compounds can be corrosive or irritating to the skin and eyes.
- Possible respiratory tract irritation: Inhalation of dust or vapors may cause respiratory irritation.
- Unknown long-term effects: As a novel compound, the chronic toxicological properties have not been established.

Recommended Handling Procedures

- Personal Protective Equipment (PPE): Wear standard laboratory PPE, including safety glasses with side shields, a lab coat, and chemical-resistant gloves (e.g., nitrile).
- Ventilation: Handle the compound in a well-ventilated laboratory or a chemical fume hood to minimize inhalation exposure.
- Spill and Waste Disposal: In case of a spill, contain the material and clean it up using appropriate absorbent materials. Dispose of chemical waste in accordance with local, state, and federal regulations.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
- Skin Contact: In case of contact, immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Get medical attention if irritation develops.
- Inhalation: Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Get medical attention.

Conclusion

5-Methoxythiochroman-3-amine represents a promising, yet underexplored, molecule for chemical and biological research. Its thiochroman core, substituted with key functional groups, suggests a range of potential therapeutic applications, particularly in the areas of infectious diseases and oncology. This guide provides a foundational framework for its synthesis, characterization, and safe handling, encouraging further investigation into its properties and biological activities. As with any novel compound, all experimental work should be conducted with a thorough risk assessment and appropriate safety precautions.

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